

Application Notes and Protocols: MK-0812

Solubility and Stability in DMSO

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Compound of Interest

Compound Name: MK-0812

Cat. No.: B1677234

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Introduction

MK-0812 is a potent and selective antagonist of the C-C chemokine receptor type 2 (CCR2). Its role in modulating inflammatory responses by blocking the CCL2-CCR2 axis makes it a compound of significant interest in various research fields, including immunology and oncology. Accurate and reproducible experimental results rely on the correct preparation and storage of **MK-0812** solutions. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving and storing small molecule inhibitors like **MK-0812** for in vitro and in vivo studies. This document provides detailed application notes and protocols for the solubility and stability of **MK-0812** in DMSO to ensure its effective use in research applications.

Data Presentation: Solubility and Stability of MK-0812 in DMSO

The following tables summarize the key quantitative data regarding the solubility and recommended storage conditions for **MK-0812** in DMSO.

Table 1: Solubility of **MK-0812** in DMSO

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	212.97	Ultrasonic assistance may be required for complete dissolution. It is recommended to use anhydrous DMSO as it is hygroscopic and absorbed water can affect solubility. [1]

Table 2: Stability of **MK-0812** in DMSO Solution

Storage Temperature (°C)	Duration	Stability	Recommendations
-80	2 years	Stable	Aliquot to avoid repeated freeze-thaw cycles.
-20	1 year	Stable	Aliquot to avoid repeated freeze-thaw cycles.
Room Temperature	Up to 1 year	Gradual degradation may occur.	For short-term use, it is advisable to prepare fresh solutions. A study on a large compound library showed a 92% probability of compound integrity after 3 months and 83% after 6 months at room temperature. [2]

Table 3: Long-Term Storage of **MK-0812** (Powder)

Storage Temperature (°C)	Duration
-20	3 years
4	2 years

Experimental Protocols

The following protocols provide detailed methodologies for preparing **MK-0812** stock solutions and assessing its solubility and stability in DMSO.

Protocol 1: Preparation of a 100 mM **MK-0812** Stock Solution in DMSO

Materials:

- **MK-0812** powder (MW: 469.54 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, low-binding microcentrifuge tubes
- Vortex mixer
- Sonicator (water bath)

Procedure:

- Calculation: To prepare a 100 mM stock solution, weigh out 46.95 mg of **MK-0812** powder.
- Dispensing: Transfer the weighed **MK-0812** powder into a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **MK-0812** powder.
- Dissolution:

- Vortex the tube vigorously for 2-3 minutes.
- If the compound does not fully dissolve, place the tube in a water bath sonicator for 10-15 minutes.
- Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in low-binding microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).

Protocol 2: Determination of MK-0812 Solubility in DMSO (Nephelometric Method)

This protocol outlines a method to determine the kinetic solubility of **MK-0812** in an aqueous buffer after being dissolved in DMSO.

Materials:

- **MK-0812** stock solution in DMSO (e.g., 100 mM)
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microtiter plates
- Nephelometer
- Multichannel pipette

Procedure:

- Serial Dilution: Prepare a serial dilution of the **MK-0812** stock solution in DMSO in a 96-well plate.

- Addition to Buffer: In a separate 96-well plate, add a fixed volume of PBS to each well.
- Compound Addition: Transfer a small, equal volume of each **MK-0812** dilution from the DMSO plate to the corresponding wells of the PBS plate. This will create a range of final **MK-0812** concentrations in a low percentage of DMSO.
- Incubation: Incubate the plate at room temperature for a set period (e.g., 2 hours), allowing for any potential precipitation to occur.
- Measurement: Measure the light scattering in each well using a nephelometer. An increase in light scattering indicates the formation of a precipitate.
- Data Analysis: The solubility limit is determined as the highest concentration of **MK-0812** that does not show a significant increase in light scattering compared to the buffer control.

Protocol 3: Assessment of MK-0812 Stability in DMSO at Room Temperature

This protocol describes a method to evaluate the short-term stability of an **MK-0812** solution in DMSO.

Materials:

- **MK-0812** stock solution in DMSO (e.g., 10 mM)
- High-performance liquid chromatography (HPLC) system with a UV detector
- LC-MS system (for identification of potential degradants)
- Autosampler vials

Procedure:

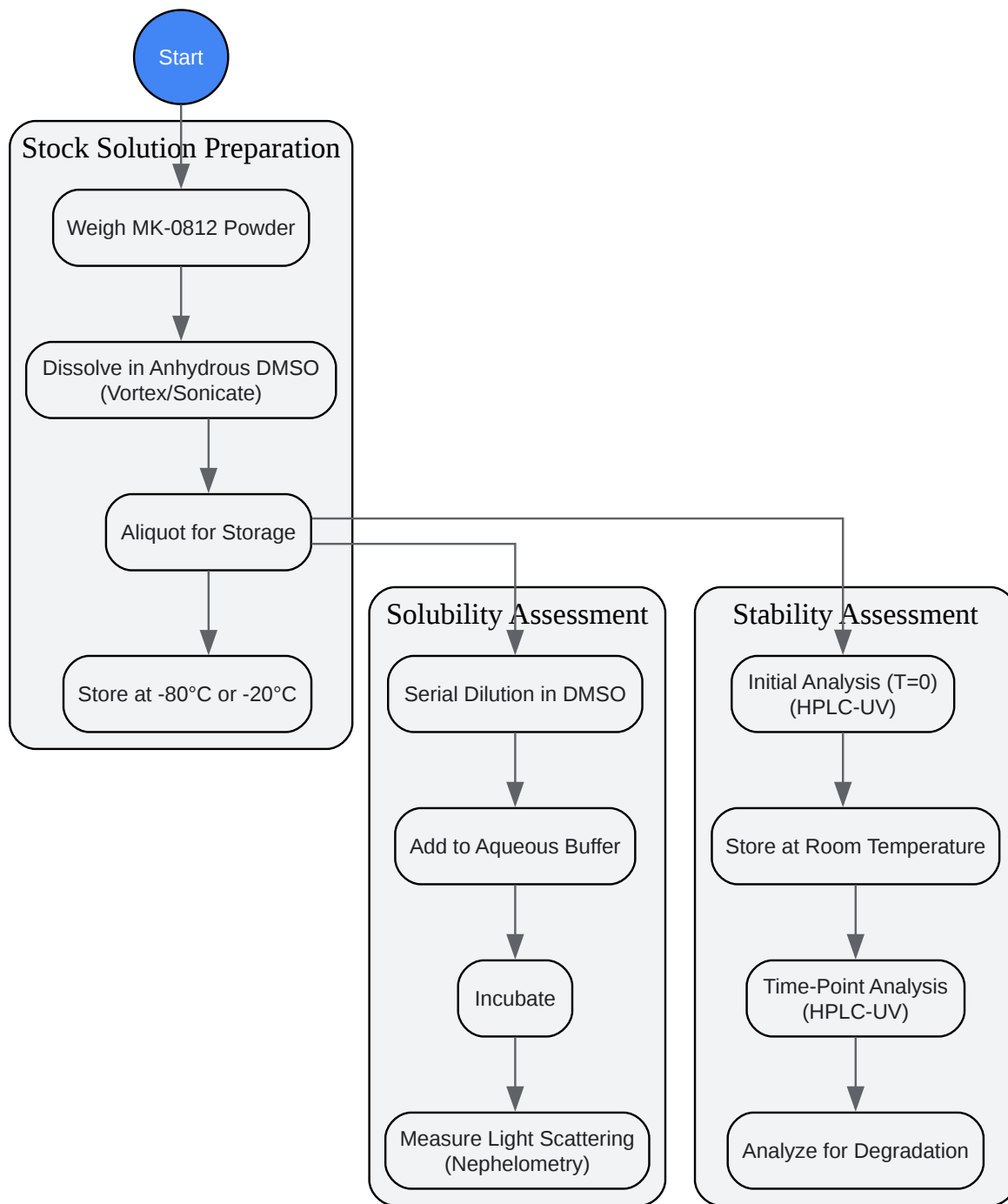
- Sample Preparation: Prepare several aliquots of the 10 mM **MK-0812** stock solution in autosampler vials.
- Initial Analysis (T=0): Immediately analyze one of the aliquots using a validated HPLC-UV method to determine the initial peak area of **MK-0812**. This will serve as the baseline (100%

integrity).

- Storage: Store the remaining aliquots at room temperature, protected from light.
- Time-Point Analysis: At specified time points (e.g., 24 hours, 48 hours, 1 week, 1 month), retrieve an aliquot and analyze it using the same HPLC-UV method.
- Data Analysis:
 - Calculate the percentage of **MK-0812** remaining at each time point by comparing the peak area to the initial (T=0) peak area.
 - A decrease in the main peak area and the appearance of new peaks may indicate degradation. LC-MS can be used to identify the mass of any potential degradation products.

Visualizations

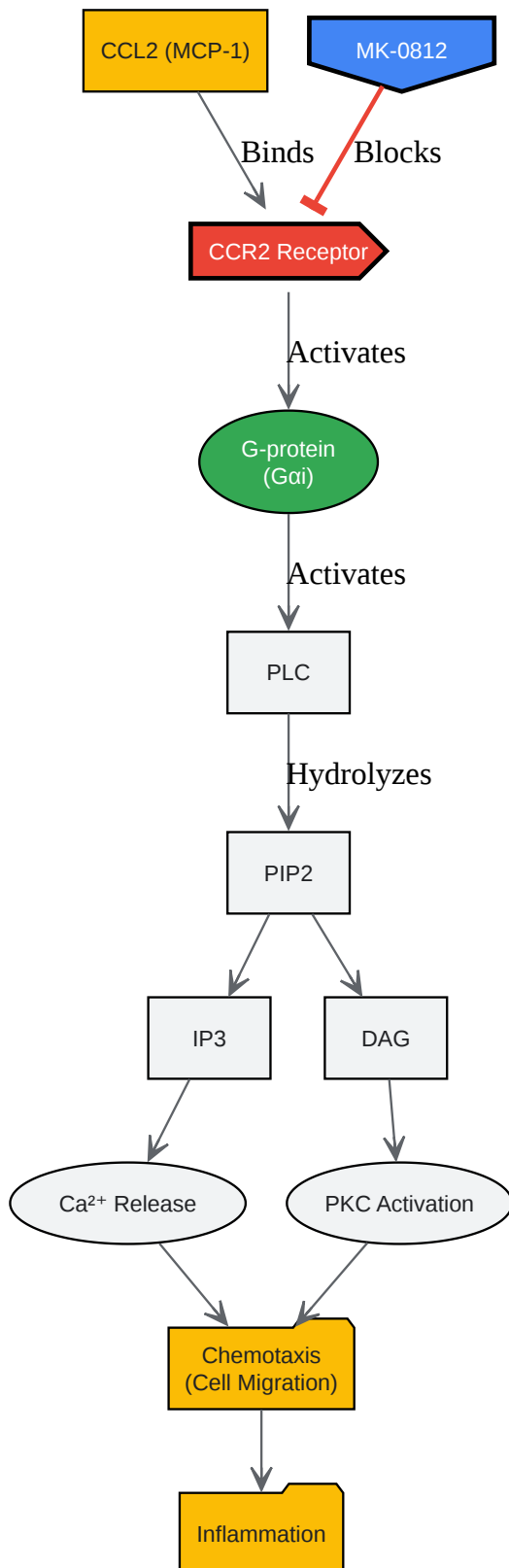
MK-0812 Experimental Workflow



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Caption: Workflow for the preparation and analysis of **MK-0812** in DMSO.

MK-0812 Signaling Pathway



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Caption: **MK-0812** antagonizes the CCL2-CCR2 signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. The effect of room-temperature storage on the stability of compounds in DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
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